

Preparing AZD1979 for In Vivo Efficacy Studies in Obesity Models

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Compound of Interest

Compound Name: AZD1979

Cat. No.: B605748

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Application Note

Introduction

AZD1979 is a potent and selective antagonist of the Melanin-concentrating hormone receptor 1 (MCHR1), a G-protein coupled receptor primarily expressed in the central nervous system.[1][2] MCHR1 is a key regulator of energy homeostasis, and its antagonism has been shown to reduce food intake and increase energy expenditure, making it a promising target for the treatment of obesity.[1][3][4] In vivo studies in diet-induced obese (DIO) mice and beagle dogs have demonstrated that **AZD1979** effectively reduces body weight, primarily by decreasing fat mass.[1][3] This document provides detailed protocols for the preparation and administration of **AZD1979** for in vivo studies, based on established preclinical experimental data.

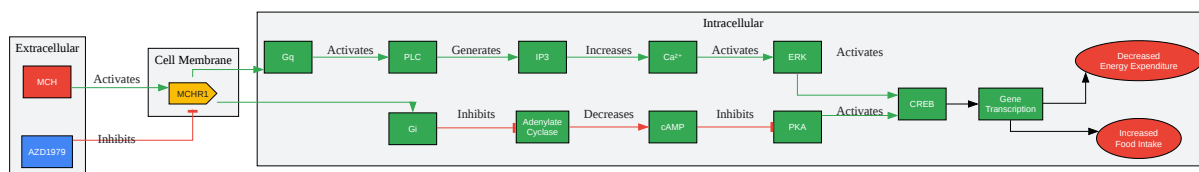
Mechanism of Action

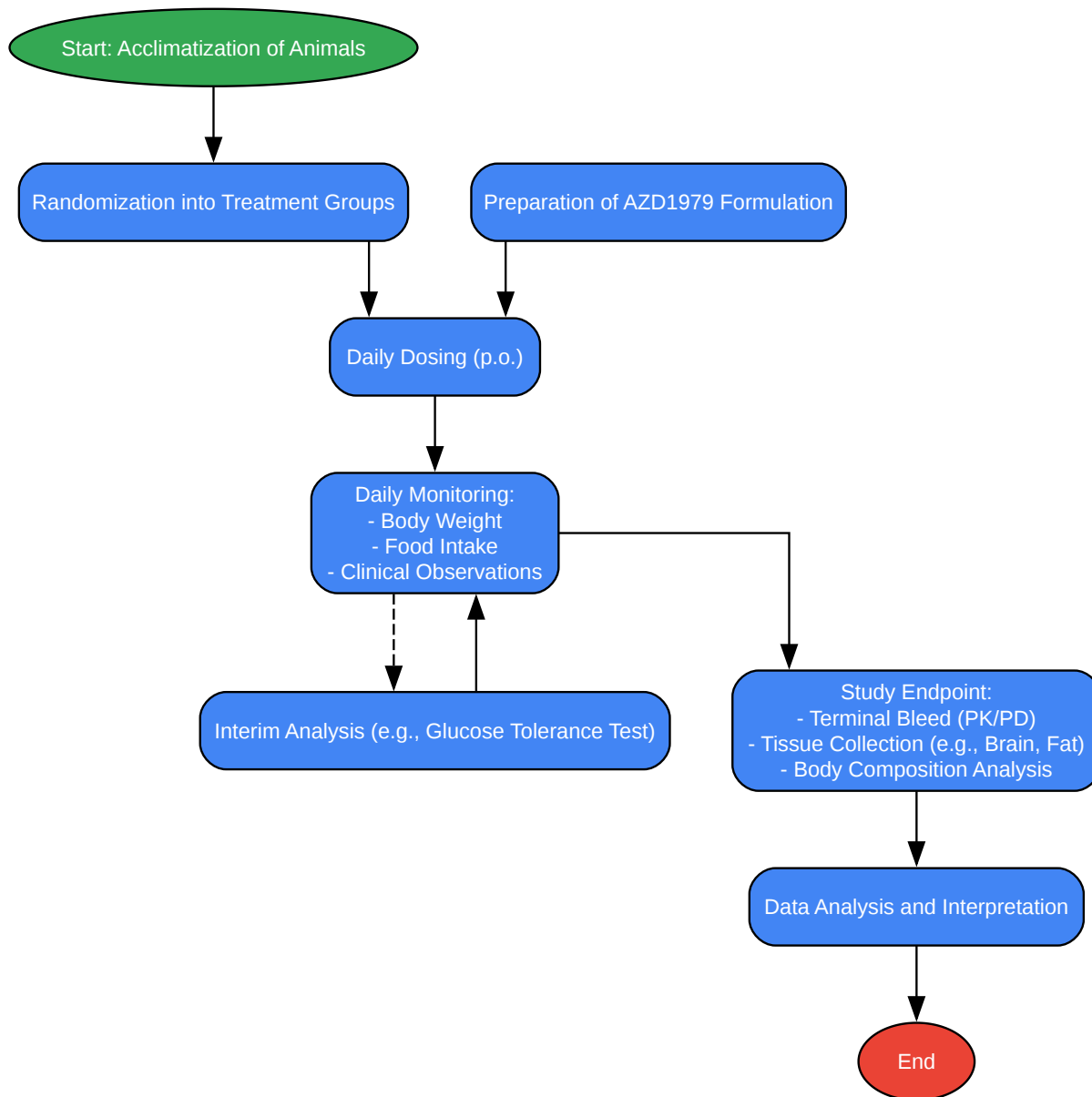
Melanin-concentrating hormone (MCH) is an orexigenic neuropeptide that, upon binding to MCHR1, activates downstream signaling pathways that promote food intake and weight gain. **AZD1979** competitively inhibits the binding of MCH to MCHR1, thereby blocking these orexigenic signals. The specificity of **AZD1979** for MCHR1 has been confirmed in studies where the compound had no effect on food intake or body weight in MCHR1 knockout mice.[1][3] The primary physiological effects of **AZD1979** administration are a reduction in food intake and a preservation of energy expenditure, leading to a net negative energy balance and subsequent weight loss.[1][3]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₆ N ₄ O ₅	MedKoo
Molecular Weight	462.5 g/mol	MedKoo
CAS Number	1254035-84-1	MedKoo
Solubility	Soluble in DMSO, not in water.	MedKoo

MCHR1 Signaling Pathway with AZD1979 Inhibition





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References

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